

Application Notes and Protocols for Preparing Batilol Stock Solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Batilol*

Cat. No.: B3428702

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Introduction

Batilol, also known as Batyl alcohol or 1-O-Octadecylglycerol, is a glyceryl ether lipid naturally found in shark liver oil and animal bone marrow.^{[1][2]} It has been identified as an inflammatory agent and is utilized in various immunological and inflammation-related research.^{[1][2]} Due to its hydrophobic nature, **Batilol** is poorly soluble in aqueous solutions, necessitating the use of organic solvents for the preparation of stock solutions for *in vitro* and *in vivo* studies. Dimethyl sulfoxide (DMSO) is a widely used polar aprotic solvent capable of dissolving a broad range of polar and nonpolar compounds, making it a suitable vehicle for **Batilol**.^[3]

These application notes provide a detailed protocol for the preparation, storage, and handling of **Batilol** stock solutions using DMSO, ensuring solution stability and reproducibility in experimental settings.

Physicochemical Properties of Batilol

A summary of the key physicochemical properties of **Batilol** is presented in Table 1. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Synonyms	Betyl alcohol, Stearyl monoglyceride, 1-O-Octadecylglycerol, Batilolum	
Molecular Formula	C21H44O3	
Molecular Weight	344.57 g/mol	
CAS Number	544-62-7	
Appearance	White or almost white, waxy mass or unctuous powder	
Solubility in DMSO	68 mg/mL (197.34 mM)	
Melting Point	70-72 °C	
Boiling Point	189 °C (DMSO)	

Experimental Protocols

Materials

- **Batilol** powder (purity ≥98%)
- Anhydrous/fresh Dimethyl sulfoxide (DMSO, molecular biology grade)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate gloves (butyl rubber, fluoroelastomer, neoprene, or thick latex gloves are recommended over nitrile for prolonged contact with DMSO)

Preparation of a 100 mM Batitol Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Batitol** in DMSO. The concentration can be adjusted based on experimental requirements and the solubility limit of **Batitol** in DMSO (197.34 mM).

Calculations:

- Molecular Weight (MW) of **Batitol**: 344.57 g/mol
- Desired Stock Concentration (C): 100 mM = 0.1 mol/L
- Desired Volume (V): 1 mL = 0.001 L

Mass (m) = C x V x MW m = 0.1 mol/L x 0.001 L x 344.57 g/mol = 0.034457 g = 34.46 mg

Procedure:

- Weighing **Batitol**: Accurately weigh 34.46 mg of **Batitol** powder using a calibrated analytical balance.
- Solvent Addition: Add the weighed **Batitol** powder to a sterile amber glass vial. Using a calibrated pipette, add 1 mL of anhydrous DMSO to the vial. Note: Moisture-absorbing DMSO can reduce the solubility of **Batitol**.
- Dissolution: Tightly cap the vial and vortex thoroughly until the **Batitol** is completely dissolved. Gentle warming in a water bath (up to 37°C) can aid dissolution if necessary. Visually inspect the solution to ensure no particulate matter is present.
- Sterilization (Optional): If required for cell culture experiments, the stock solution can be sterilized by filtration through a 0.22 µm DMSO-compatible filter (e.g., PTFE). High-temperature sterilization methods are not recommended.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed amber vials or polypropylene tubes to avoid repeated freeze-thaw cycles.
- Storage Conditions: Store the aliquots at -20°C or -80°C for long-term storage. A general guideline for storage in solvent is up to 6 months at -80°C and up to 1 month at -20°C.

Preparation of Working Solutions

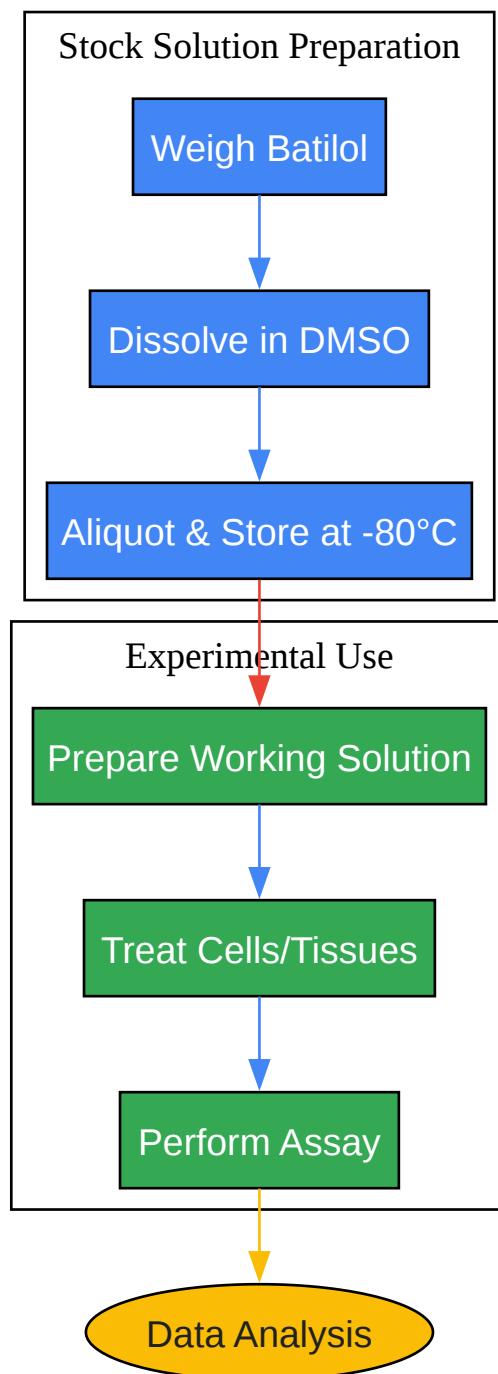
To prepare a working solution, the DMSO stock solution should be diluted in the appropriate cell culture medium or buffer.

Important Considerations:

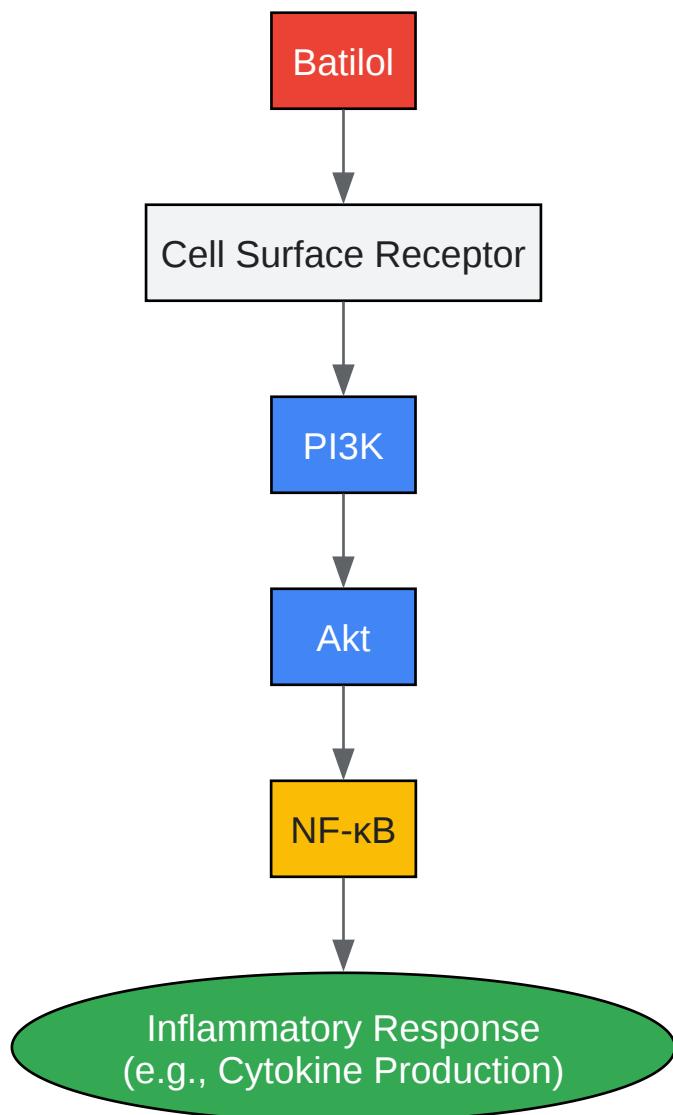
- The final concentration of DMSO in the working solution should be kept low, typically below 0.5% for in vitro cell-based assays, to minimize solvent-induced cytotoxicity.
- A vehicle control (culture medium with the same final concentration of DMSO) should always be included in experiments.
- If precipitation occurs upon dilution in aqueous solutions, using a co-solvent like PEG400 or Tween 80 may be necessary.

Experimental Workflow and Signaling Pathway

The following diagrams illustrate a typical experimental workflow for using a **Batitol** stock solution and a potential signaling pathway that may be influenced by **Batitol**'s inflammatory properties.

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Caption: Experimental workflow for preparing and using **Batilol**-DMSO stock solutions.



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